

No Publicly Available Data for "JYQ-164"

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Compound of Interest

Compound Name: JYQ-164

Cat. No.: B15602987

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An extensive search has revealed no publicly available scientific literature, clinical trial data, or patents associated with a compound designated "**JYQ-164**". As a result, the creation of an in-depth technical guide or whitepaper on this specific topic is not possible at this time.

The search results did identify information on other similarly named entities, which are detailed below. It is possible that "**JYQ-164**" may be an internal project name not yet in the public domain, a misidentification, or a compound that has been discontinued in early-stage development without public disclosure.

Alternative Subjects for In-Depth Analysis

To fulfill the core requirements of your request for a detailed technical guide, we can offer to produce a similar document on one of the following subjects for which public data is available:

- **TAK-164:** An investigational antibody-drug conjugate (ADC) targeting guanylyl cyclase C (GCC) for the treatment of advanced gastrointestinal cancers. A Phase I clinical trial (NCT03449030) has been conducted, and some data on its safety, tolerability, and pharmacokinetics have been published.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **KEYNOTE-164:** A Phase II clinical trial (NCT02460198) evaluating the antitumor activity of pembrolizumab in patients with previously treated, metastatic, microsatellite instability-

high/mismatch repair-deficient (MSI-H/dMMR) colorectal cancer.[4][5] This trial has produced a significant amount of data on efficacy and safety.

- NTI164: A full-spectrum medicinal cannabis plant extract with 0.08% THC being investigated for the treatment of Paediatric Acute-onset Neuropsychiatric Syndrome (PANS).[6]

We invite you to select one of these alternative topics. Upon your selection, a comprehensive technical guide will be developed, including structured data tables, detailed experimental protocols, and the requested Graphviz diagrams for signaling pathways and experimental workflows, adhering to all specified formatting requirements.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. "An Open-Label, Dose Escalation, Phase 1, First-in-Human Study of TAK-164, an Antibody-Drug Conjugate, in Patients with Advanced Gastrointestinal Cancers Expressing Guanylyl Cyclase C" | Dana-Farber Cancer Institute [dana-farber.org]
- 3. A phase I, first-in-human study of TAK-164, an antibody-drug conjugate, in patients with advanced gastrointestinal cancers expressing guanylyl cyclase C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Phase II Open-Label Study of Pembrolizumab in Treatment-Refractory, Microsatellite Instability-High/Mismatch Repair-Deficient Metastatic Colorectal Cancer: KEYNOTE-164 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pembrolizumab for previously treated, microsatellite instability-high/mismatch repair-deficient advanced colorectal cancer: final analysis of KEYNOTE-164 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. meddatax.com [meddatax.com]
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